

In-Depth Technical Guide: Safety and Handling of Prasugrel-13C6

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Compound of Interest

Compound Name: Prasugrel-13C6

Cat. No.: B15557558

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and biological context for **Prasugrel-13C6**. While specific safety data for the 13C6 isotopologue is not extensively available, the toxicological and handling information for the parent compound, Prasugrel, is considered a reliable surrogate due to the negligible impact of heavy isotope substitution on chemical reactivity and biological activity in this context.

Physicochemical and Toxicological Data

The following tables summarize the key physicochemical and toxicological properties of Prasugrel. This information is critical for risk assessment in a laboratory setting.

Table 1: Physicochemical Properties of Prasugrel

Property	Value	Source
Chemical Formula	C ₂₀ H ₂₀ FNO ₃ S	[1][2]
Molecular Weight	373.44 g/mol	[1][2]
Appearance	White to off-white solid	[3][4]
Melting Point	120.5-121.9 °C	[5]
Solubility	Soluble in methanol, slightly soluble in ethanol and acetone. Practically insoluble in water.	[5][6]
pKa	5.1	[5]

Table 2: Acute Toxicity Data for Prasugrel Hydrochloride

Test	Species	Route	LD50/LC50	Source
Acute Toxicity	Rat	Oral	1000 - 2000 mg/kg	[3]
Acute Toxicity	Rabbit	Dermal	> 1000 mg/kg	[3]
Aquatic Toxicity	Rainbow Trout	-	2.1 mg/L (96 hours)	[7]

Hazard Identification and Handling Precautions

Prasugrel is classified as harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.[8] It is also toxic to aquatic life with long-lasting effects.[9]

2.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[10]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[10]

- Skin and Body Protection: Wear a laboratory coat and ensure skin is not exposed.[10]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.[10]

2.2 Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[8]
- Storage: Keep container tightly closed in a dry and well-ventilated place. Store locked up.[8]

Experimental Protocols for Safety Assessment

The following are representative experimental protocols for assessing the acute toxicity of a substance like **Prasugrel-13C6**, based on OECD guidelines.

3.1 Acute Oral Toxicity - Limit Test (Adapted from OECD Guideline 423)

This test is designed to determine if a substance is of low toxicity.

- Test Animals: Healthy, young adult rats of a single sex (typically females), weighing between 200-300g.
- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days prior to the test.
- Dosing: A single dose of 2000 mg/kg body weight is administered by oral gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for 14 days.
- Necropsy: At the end of the observation period, all animals are subjected to a gross necropsy.

3.2 Acute Dermal Toxicity (Adapted from OECD Guideline 402)

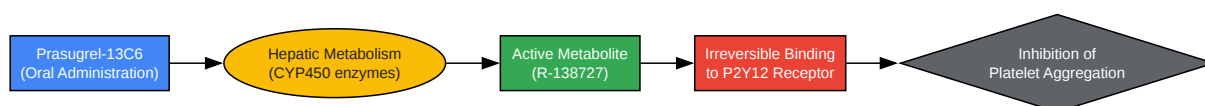
This test assesses the potential hazard from dermal exposure.

- Test Animals: Healthy, young adult rats with healthy, intact skin.
- Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk.
- Application: The test substance is applied to a small area of the skin (at least 10% of the body surface area) and held in place with a porous gauze dressing for 24 hours.
- Observation: Animals are observed for signs of skin irritation, systemic toxicity, and mortality for 14 days.
- Necropsy: A gross necropsy is performed on all animals at the conclusion of the study.

Biological Pathway and Mechanism of Action

Prasugrel is a prodrug that is metabolized to an active metabolite which is an irreversible antagonist of the P2Y₁₂ ADP receptor on platelets.[2][4] This action inhibits platelet activation and aggregation.[2]

Workflow of Prasugrel Metabolism and Action

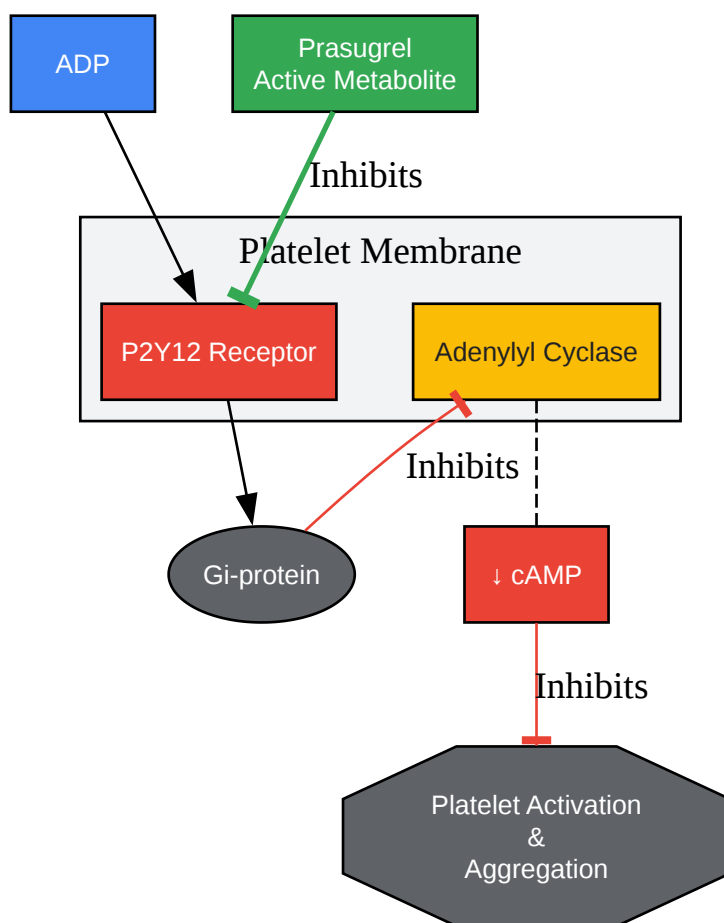


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Figure 1: Prasugrel Metabolism and Action Workflow.

P2Y₁₂ Signaling Pathway

The P2Y₁₂ receptor is a G-protein coupled receptor. When activated by ADP, it inhibits adenylyl cyclase, leading to a decrease in intracellular cAMP levels and subsequent platelet aggregation. Prasugrel's active metabolite blocks this pathway.



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Figure 2: P2Y12 Signaling Pathway Inhibition.

Emergency Procedures

5.1 First Aid Measures

- Inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[7]

5.2 Accidental Release Measures

- Personal Precautions: Wear respiratory protection. Avoid dust formation. Avoid breathing vapours, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.[7]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[7]

This guide is intended for use by qualified individuals trained in handling hazardous chemicals. Always refer to the most current Safety Data Sheet (SDS) for complete information.

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